

# An In-depth Technical Guide to 4,4'-Diiodobiphenyl

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## Compound of Interest

Compound Name: 4,4'-Diiodobiphenyl

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This document provides a comprehensive technical overview of **4,4'-Diiodobiphenyl**, a key chemical intermediate in various fields, including organic synthesis and materials science. This guide details its core physicochemical properties, provides a representative experimental protocol for its application in cross-coupling reactions, and illustrates the associated workflow.

## Core Properties of 4,4'-Diiodobiphenyl

**4,4'-Diiodobiphenyl** is a halogenated aromatic compound characterized by a biphenyl backbone substituted with two iodine atoms at the para positions. Its chemical structure makes it a valuable precursor in the synthesis of complex organic molecules and advanced materials. [\[1\]](#)

The essential physicochemical properties of **4,4'-Diiodobiphenyl** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>8</sub> I <sub>2</sub>	[2][3][4]
Molecular Weight	406.00 g/mol	[2][5]
CAS Number	3001-15-8	[1][4]
Appearance	Pale yellow to beige crystalline powder	[1][4]
Melting Point	201 - 204 °C	[1]
Boiling Point	380.9 ± 35.0 °C (Predicted)	[3]
Density	2.041 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	Soluble in hot Toluene	[4]

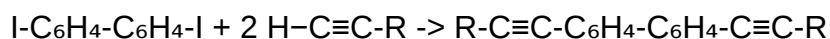
## Applications in Synthetic Chemistry

The reactivity of the carbon-iodine bonds in **4,4'-Diiodobiphenyl** makes it an excellent substrate for various palladium-catalyzed cross-coupling reactions, such as the Suzuki and Sonogashira reactions.[1][2] These reactions are fundamental in medicinal chemistry and materials science for the construction of carbon-carbon bonds, enabling the synthesis of pharmaceuticals, organic light-emitting diodes (OLEDs), and liquid crystals.[1]

## Experimental Protocol: Sonogashira Coupling

The Sonogashira cross-coupling reaction is a powerful method for forming a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[6][7] The following is a representative protocol for the double Sonogashira coupling of **4,4'-Diiodobiphenyl** with a terminal alkyne.

Reaction Scheme:



Materials and Reagents:

- **4,4'-Diiodobiphenyl**
- Terminal Alkyne (e.g., Phenylacetylene)
- Palladium Catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub>)
- Copper(I) Cocatalyst (e.g., Copper(I) iodide, CuI)
- Base (e.g., Diisopropylamine or Triethylamine)
- Anhydrous Solvent (e.g., Tetrahydrofuran (THF) or Toluene)
- Celite®
- Ethyl Acetate (EtOAc)
- Saturated aqueous NH<sub>4</sub>Cl, NaHCO<sub>3</sub>, and brine
- Anhydrous Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>
- Silica Gel for chromatography

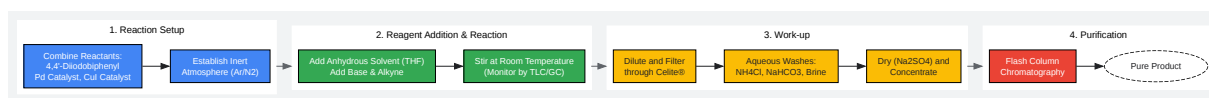
Procedure:

- **Reaction Setup:** In a dry Schlenk flask under an inert atmosphere (e.g., Argon or Nitrogen), combine **4,4'-Diiodobiphenyl** (1.0 eq), the palladium catalyst (e.g., 2-5 mol%), and the copper(I) cocatalyst (e.g., 1-3 mol%).
- **Solvent and Reagent Addition:** Add anhydrous THF via syringe. To this stirred suspension, sequentially add the base (e.g., 4.0 eq) and the terminal alkyne (2.2 eq).
- **Reaction Execution:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). Reactions are typically complete within 3-24 hours.
- **Work-up:**
  - Upon completion, dilute the reaction mixture with diethyl ether or ethyl acetate.

- Filter the mixture through a pad of Celite® to remove the catalyst residues, washing the pad with additional solvent.
- Transfer the filtrate to a separatory funnel and wash sequentially with saturated aqueous  $\text{NH}_4\text{Cl}$ , saturated aqueous  $\text{NaHCO}_3$ , and brine.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude product by flash column chromatography on silica gel to yield the desired disubstituted biphenyl product.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the Sonogashira coupling protocol described above.



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Caption: Workflow for the Sonogashira coupling of **4,4'-Diiodobiphenyl**.

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## References

- 1. chemimpex.com [chemimpex.com]

- 2. 4,4'-Diiodobiphenyl | 3001-15-8 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 4,4'-Diiodobiphenyl technical grade, 90% | 3001-15-8 [sigmaaldrich.com]
- 6. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 7. Sonogashira Coupling [organic-chemistry.org]
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